

lenvatinib comparative cost-effectiveness analysis

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Lenvatinib

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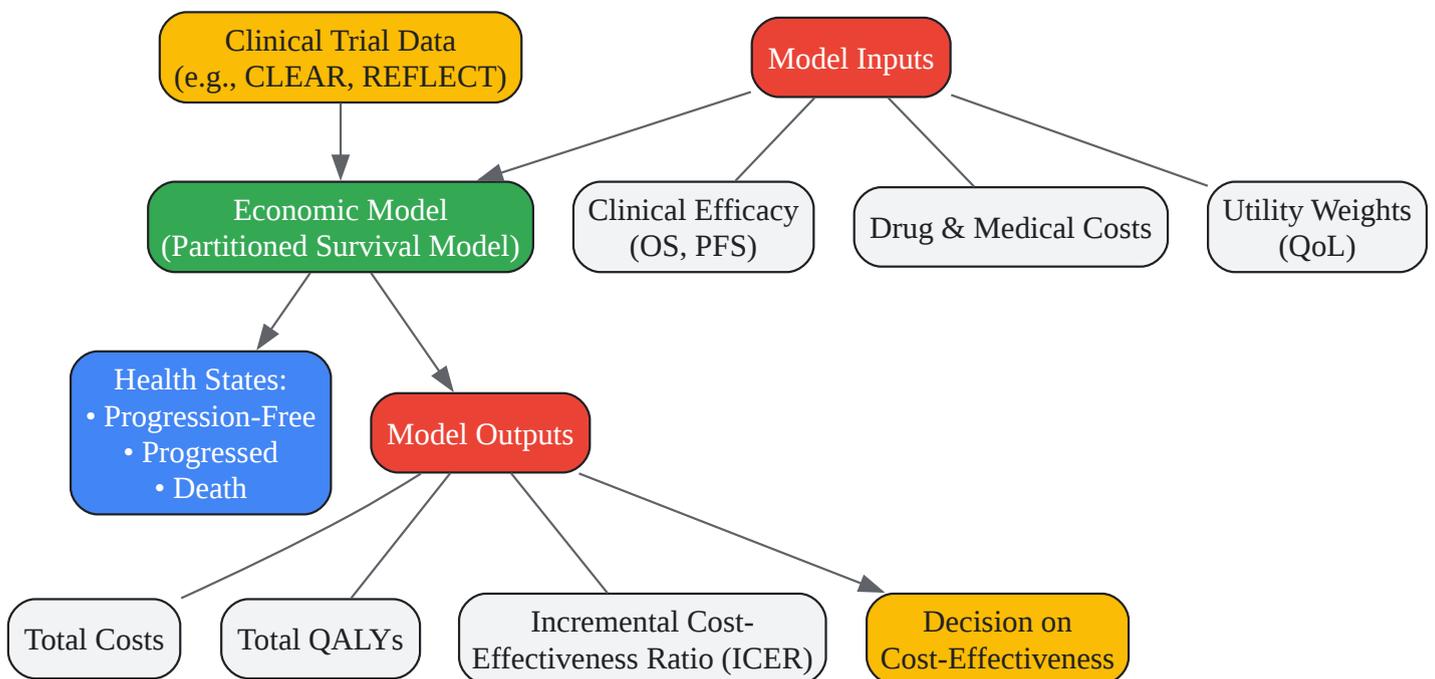
Summary of Lenvatinib Cost-Effectiveness Analyses

Cancer Type	Comparator(s)	Country	Key Metric(s)	Conclusion on Cost-Effectiveness	Source / Context
Advanced Renal Cell Carcinoma (RCC)	Sunitinib [1]	China & U.S.	China: ICER \$106,749/QALY	U.S.: ICER \$414,672/QALY Not cost-effective (ICERs > thresholds of \$38,024 and \$100,000) [1].	
Lenvatinib + Pembrolizumab vs. Sunitinib [1].	Sunitinib [1]	China & U.S.	China: ICER \$44,353/QALY	U.S.: ICER \$292,653/QALY Not cost-effective [1].	Lenvatinib + Everolimus vs. Sunitinib [1].
Unresectable Hepatocellular Carcinoma (HCC)	Sorafenib [2]	Australia	ICER A\$33,028/QALY	Cost-effective (64% probability at A\$50,000/QALY threshold) [2].	Lenvatinib vs. Sorafenib [2].
Sorafenib [3]	Iran	Lenvatinib cost: \$9,607; Sorafenib: \$11,158	Lenvatinib QALY gain: 0.14	Cost-effective and cost-saving [3].	Lenvatinib vs. Sorafenib [3].
Sorafenib, TREM+DURV, ATEZ+BEV [4]	Canada	Vs. Sorafenib: Saves \$3,299 & gains 0.52 QALYs	Vs. TREM+DURV: Saves \$95,724 & gains 0.14 QALYs	Vs. ATEZ+BEV: Saves \$130,603 but loses 0.20 QALYs	Dominant (more effective & less costly) vs. Sorafenib & TREM+DURV. Not cost-effective vs. ATEZ+BEV (ICER: \$642,499/QALY) [4].
Lenvatinib vs. key funded comparators; uses recent data (LEAP-002 trial) [4].					
Radioiodine-Refractory Differentiated Thyroid Cancer (RR-DTC)	Sorafenib [5]	U.S.	Lenvatinib		

PPPM: \$146,700 Sorafenib PPPM: \$102,999 | Higher cost, though offers superior outcomes; budget impact analysis shows significant cost increase [5]. | Budget analysis, not a full cost-effectiveness study [5]. |

Methodologies for Cost-Effectiveness Analysis in Oncology

The studies referenced above primarily use model-based economic evaluations to estimate long-term costs and health outcomes based on short-term clinical trial data. The core methodology can be summarized as follows:



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This diagram outlines the standard workflow for model-based cost-effectiveness analysis in oncology. **OS**: Overall Survival; **PFS**: Progression-Free Survival; **QoL**: Quality of Life.

- **Model Type**: Most analyses use a **Partitioned Survival Model (PartSA)** or a **Markov model** to simulate patient movement through distinct health states over a lifetime horizon [2] [3] [4].

- **Clinical Data Source:** Survival curves (Overall Survival and Progression-Free Survival) are derived from pivotal Phase III trials (e.g., **CLEAR** for RCC, **REFLECT** for HCC) and extrapolated using parametric distributions [1] [2].
- **Key Inputs:**
 - **Costs:** Include drug acquisition, administration, monitoring, and management of adverse events, sourced from local healthcare databases and list prices [1] [5].
 - **Utilities:** Measured as **Quality-Adjusted Life Years (QALYs)**, derived from patient-reported quality-of-life instruments like EQ-5D during trials [4].
- **Key Output:** The **Incremental Cost-Effectiveness Ratio (ICER)**, calculated as $(\text{Cost}_{\text{Lenvatinib}} - \text{Cost}_{\text{Comparator}}) / (\text{QALY}_{\text{Lenvatinib}} - \text{QALY}_{\text{Comparator}})$. This value is compared against a country-specific **willingness-to-pay (WTP) threshold** [1].
- **Validation: Sensitivity Analyses** (both one-way and probabilistic) are conducted to test the robustness of the model results against parameter uncertainty [1] [2].

Key Influencing Factors and Context

- **Combination Therapies:** In RCC and endometrial cancer, **Lenvatinib** is often assessed in combination with pembrolizumab. The high cost of combination regimens is a major driver of unfavorable cost-effectiveness in some settings [1] [6].
- **Local Context is Crucial:** Drug pricing, funding mechanisms, and WTP thresholds vary significantly, leading to different conclusions in different countries. For example, **Lenvatinib** is cost-saving in Iran but not cost-effective versus sunitinib in the U.S. for RCC [1] [3].
- **Evolving Treatment Landscape:** In HCC, the introduction of immunotherapy combinations (e.g., atezolizumab-bevacizumab) has created a new, competitive standard of care. Recent real-world studies show conflicting effectiveness results compared to **Lenvatinib**, which directly impacts cost-effectiveness calculations [7] [4].

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